

Technical Guide: Physicochemical Properties and Synthesis of 4-Nitrobenzанилід

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Compound of Interest

Compound Name: A-77003

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Introduction

4-Nitrobenzанилід is a chemical compound of significant interest in organic synthesis and medicinal chemistry. It serves as a key intermediate in the preparation of various dyes, pharmaceuticals, and other specialty chemicals. This technical guide provides an in-depth overview of the melting point of 4-Nitrobenzанилід, a critical parameter for its identification and purity assessment. Furthermore, this document outlines a standard experimental protocol for its determination and illustrates its common synthesis pathway.

Physicochemical Data

The melting point of a crystalline solid is a fundamental physical property that is indicative of its purity. For 4-Nitrobenzанилід, this value is well-established within a narrow range, signifying a sharp melting transition for the pure compound.

Melting Point of 4-Nitrobenzанилід

The experimentally determined and literature-reported melting points of 4-Nitrobenzанилід are summarized in the table below.

Parameter	Value	References
Melting Point	202-204 °C	[1] [2] [3]
Melting Point	201-201.5 °C	[4] [5]

Experimental Protocol: Melting Point Determination

The following protocol describes the capillary method for determining the melting point of 4-Nitrobenzanilide.

3.1 Materials and Equipment

- 4-Nitrobenzanilide sample
- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating oil (if using a Thiele tube)
- Mortar and pestle or spatula

3.2 Procedure

- Sample Preparation: Ensure the 4-Nitrobenzanilide sample is completely dry.[\[6\]](#) Place a small amount of the sample on a clean, dry watch glass and pulverize it into a fine powder using a spatula or mortar and pestle.[\[6\]](#)
- Capillary Tube Loading: Push the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[\[6\]](#)[\[7\]](#) Tap the sealed end of the capillary tube gently on a hard surface to pack the sample into the bottom.[\[6\]](#)[\[7\]](#) The packed sample should be approximately 1-2 mm in height.[\[6\]](#)[\[7\]](#)
- Apparatus Setup:

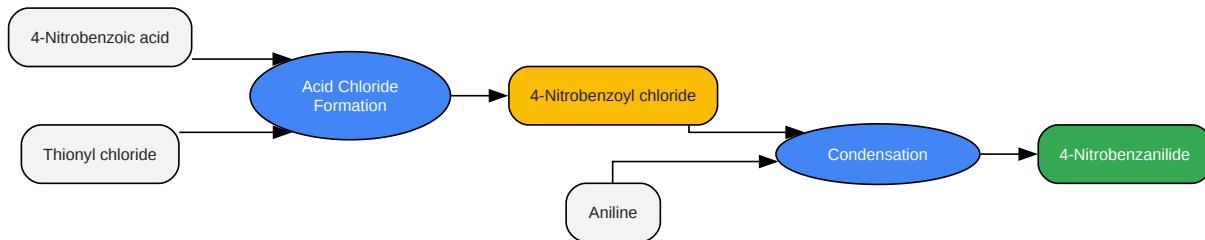
- Digital Apparatus: Place the loaded capillary tube into the sample holder of the digital melting point apparatus.
- Thiele Tube: Attach the capillary tube to a thermometer using a small rubber band or wire, ensuring the sample is aligned with the thermometer bulb.^[7] Immerse the thermometer and attached capillary in the oil bath of the Thiele tube.
- Heating and Observation:
 - Begin heating the apparatus. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range.
 - For an accurate measurement, repeat the determination with a fresh sample. Heat rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.^[6]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has melted (the end of the melting range).^[6] A pure sample will exhibit a sharp melting range of 1-2 °C.

Synthesis of 4-Nitrobenzanilide

4-Nitrobenzanilide can be synthesized through the condensation reaction of 4-nitrobenzoic acid chloride with aniline. This process is a common method for forming amide bonds.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of 4-Nitrobenzanilide.



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Caption: Synthesis workflow for 4-Nitrobenzanilide.

Conclusion

The melting point of 4-Nitrobenzanilide is a well-defined physical constant, typically observed in the range of 201-204 °C. This property, in conjunction with spectroscopic data, is essential for the unambiguous identification and quality control of this important chemical intermediate. The standardized protocol for melting point determination ensures accurate and reproducible results. The synthesis of 4-Nitrobenzanilide is a straightforward process, primarily involving the formation of an amide bond between a carboxylic acid derivative and an amine.

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